(S)-5-Hydroxy Propafenone Hydrochloride: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name:	*(S)-5-Hydroxy Propafenone Hydrochloride*
CAS No.:	*158080-71-8*
Cat. No.:	*B565361*

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This guide provides an in-depth technical overview of **(S)-5-Hydroxy Propafenone Hydrochloride**, a critical active metabolite of the antiarrhythmic drug Propafenone. Designed for researchers, scientists, and professionals in drug development, this document delves into the essential physicochemical properties, analytical methodologies, and pharmacological significance of this specific enantiomer.

Introduction: The Significance of Stereochemistry in Propafenone Metabolism

Propafenone is a Class IC antiarrhythmic agent widely used in the management of cardiac arrhythmias. It is administered as a racemic mixture of (S)- and (R)-enantiomers, both of which exhibit distinct pharmacological profiles. The primary metabolic pathway for propafenone involves hydroxylation to 5-hydroxypropafenone, a reaction catalyzed predominantly by the polymorphic cytochrome P450 enzyme, CYP2D6.[1][2] This metabolic process is stereoselective, leading to the formation of (S)- and (R)-5-hydroxypropafenone. The (S)-

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enantiomer of the parent drug, propafenone, is noted for its more potent beta-adrenergic blocking activity compared to the (R)-enantiomer, a characteristic that also influences the overall pharmacological effect of its metabolites. Understanding the specific properties and analytical determination of the (S)-5-hydroxy metabolite is therefore crucial for comprehensive pharmacokinetic and pharmacodynamic studies of propafenone.

Physicochemical Properties: Addressing the Data Ambiguity

There is some discrepancy in the reported CAS numbers and molecular weights for 5-Hydroxy Propafenone Hydrochloride in commercially available standards. This ambiguity often arises from whether the information pertains to the free base or the hydrochloride salt. Researchers should exercise diligence in verifying the specifications of their reference standards.

Below is a summary of the commonly cited data:

Property	Value(s)	Source(s)
Chemical Name	1-(5-hydroxy-2-(2-hydroxy-3-(propylamino)propoxy)phenyl)-3-phenylpropan-1-one hydrochloride	[3]
CAS Number	86384-10-3[4][5], 86383-32-6[3][6]	Multiple commercial suppliers and databases
Molecular Formula	$C_{21}H_{28}ClNO_4$	[4]
Molecular Weight	393.90 g/mol (as Hydrochloride)[4][6][7], 357.5 g/mol (as free base) + 36.5 g/mol (HCl)[3]	Multiple commercial suppliers and databases

It is critical to note that these CAS numbers do not explicitly differentiate the stereoisomer. For enantiomer-specific research, sourcing from a supplier that provides a certificate of analysis with chiral purity confirmation is essential.

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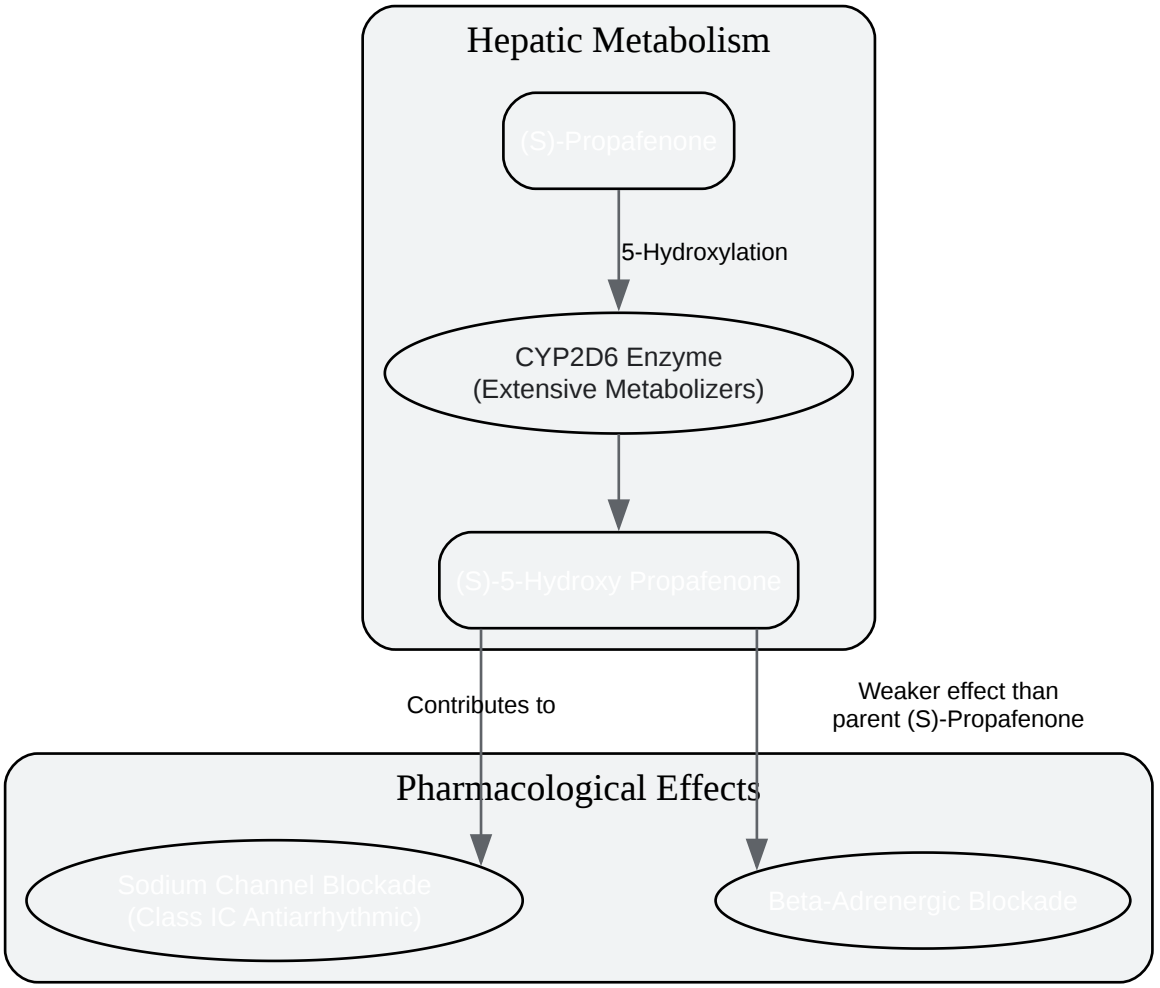
Metabolic Pathway and Pharmacological Relevance

The metabolic conversion of propafenone to its 5-hydroxy metabolite is a key determinant of its clinical efficacy and safety profile. This biotransformation is primarily governed by the genetic polymorphism of the CYP2D6 enzyme, leading to different metabolic phenotypes in the patient population.



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Caption: Metabolic activation of (S)-Propafenone.

The (S)-enantiomer of propafenone is a more potent β-antagonist than the (R)-enantiomer. While both enantiomers of 5-hydroxypropafenone contribute to the sodium channel blockade, the beta-blocking activity of the 5-hydroxy metabolite is significantly weaker than that of the parent propafenone.[8] Specifically, (S)-propafenone's beta-blocking activity is approximately

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54 times more potent than that of (R)-propafenone. This stereospecificity underscores the importance of enantioselective analysis in clinical and research settings.

Analytical Methodologies for Enantioselective Quantification

Accurate quantification of (S)-5-Hydroxy Propafenone in biological matrices is paramount for pharmacokinetic and metabolic studies. Chiral High-Performance Liquid Chromatography (HPLC) and Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS) are the methods of choice for this purpose.

Chiral HPLC Method for Enantiomeric Separation

This protocol outlines a validated method for the simultaneous determination of propafenone and 5-hydroxypropafenone enantiomers in plasma.[1][9]

1. Sample Preparation: Liquid-Liquid Extraction

- To 1 mL of plasma, add an appropriate internal standard.
- Alkalinize the plasma sample to a pH of 9.
- Perform extraction with a solvent mixture of toluene, dichloromethane, and isopropanol.[10]
- Evaporate the organic layer to dryness under a stream of nitrogen.
- Reconstitute the residue in the mobile phase.

2. Chromatographic Conditions

- Column: Chiralpak AD (amylose-based chiral stationary phase).[1]
- Mobile Phase: Hexane-ethanol (88:12, v/v) with 0.1% diethylamine.[1]
- Flow Rate: 1.0 mL/min.
- Detection: UV at 315 nm.[1]

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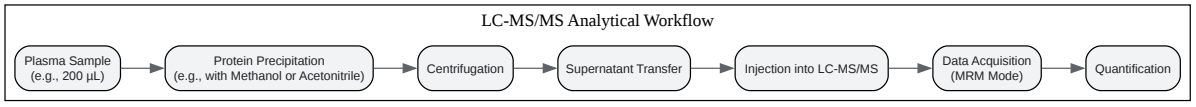
- Analysis Time: Approximately 20 minutes for the resolution of all enantiomers.[1]

High-Sensitivity LC-MS/MS Method

For lower detection limits, a more sensitive LC-MS/MS method is recommended. The following is a general workflow adaptable for this purpose.



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Caption: General workflow for LC-MS/MS analysis.

1. Sample Preparation: Protein Precipitation

- To 200 µL of plasma, add an internal standard.
- Add 800 µL of methanol to precipitate proteins.[11]
- Vortex the sample for 1 minute.
- Centrifuge at high speed (e.g., 10,000 rpm) for 10 minutes.
- Transfer the supernatant to a clean tube for injection.

2. LC-MS/MS Conditions

- LC System: A standard HPLC or UHPLC system.
- Column: A C18 reverse-phase column (e.g., Hedera ODS-2 C18).[11]
- Mobile Phase: A gradient or isocratic mixture of methanol and an aqueous buffer (e.g., 5 mM ammonium acetate with 0.2% formic acid).[11]

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- Mass Spectrometer: A triple quadrupole mass spectrometer.
- Ionization Mode: Positive electrospray ionization (ESI+).
- Detection: Multiple Reaction Monitoring (MRM) of specific precursor-to-product ion transitions for (S)-5-Hydroxy Propafenone and the internal standard. For 5-hydroxy propafenone, a common transition is m/z 358.30 -> 98.10.[12]

Conclusion

(S)-5-Hydroxy Propafenone Hydrochloride is a pharmacologically significant metabolite whose stereospecific properties necessitate precise and accurate analytical characterization. This guide provides a foundational understanding of its physicochemical characteristics, metabolic generation, and the state-of-the-art analytical techniques for its quantification. For researchers in the field, adherence to validated, enantioselective methods and careful consideration of reference standard specifications are paramount to ensuring data integrity and advancing our understanding of propafenone's complex pharmacology.

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